

"handling and safety precautions for cyclopropyl methyl ketone"

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Compound of Interest

Compound Name: Ethenone, cyclopropyl-

Cat. No.: B15416721

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Cyclopropyl Methyl Ketone: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of cyclopropyl methyl ketone.

Frequently Asked Questions (FAQs)

Q1: What is Cyclopropyl Methyl Ketone and what are its primary hazards?

Cyclopropyl methyl ketone (CAS No. 765-43-5), also known as acetylcyclopropane, is a colorless to slightly yellow liquid with a fruity odor.^{[1][2]} It is a versatile intermediate used in the synthesis of pharmaceuticals and agrochemicals.^{[1][3]} The primary hazards associated with this compound are its high flammability and its potential to cause irritation to the skin, eyes, and respiratory system.^{[1][2][4]} It is also harmful if swallowed.^{[2][5]}

Q2: What are the key physical and chemical properties I should be aware of?

Understanding the physical and chemical properties of cyclopropyl methyl ketone is crucial for its safe handling. Key quantitative data is summarized in the table below.

Property	Value
Molecular Formula	C5H8O[1]
Molecular Weight	84.12 g/mol [1][5]
Boiling Point	106-114 °C[1][6]
Flash Point	13 - 21 °C (55.4 - 70 °F)[2][4]
Density	0.849 - 0.898 g/mL at 25 °C[6][7]
Autoignition Temperature	450 °C (842 °F)[2][7]
Vapor Density	2.91 (Air = 1.0)[7]

Q3: What personal protective equipment (PPE) is required when handling cyclopropyl methyl ketone?

To ensure personal safety, the following PPE should be worn when working with cyclopropyl methyl ketone:

- Eye Protection: Chemical splash goggles or a face shield are necessary to prevent eye contact.[2][8]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[2][9]
- Skin and Body Protection: A lab coat or other protective clothing is required to prevent skin contact.[2][8] In case of a significant risk of splashing, impervious clothing may be necessary. [4][9]
- Respiratory Protection: Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[2][8] If ventilation is inadequate, a NIOSH-approved respirator should be used.[2][9]

Troubleshooting Guides

Issue: I have accidentally spilled a small amount of cyclopropyl methyl ketone on my lab bench.

Solution:

- Immediate Action: Alert others in the vicinity and ensure the area is well-ventilated.[8][9]
- Eliminate Ignition Sources: Turn off any open flames, hot plates, or other potential ignition sources.[2][8]
- Containment: Absorb the spill with an inert material such as vermiculite, sand, or earth.[2][9]
- Cleanup: Using spark-proof tools, collect the absorbed material and place it into a suitable, closed container for hazardous waste disposal.[2][9][10]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Waste Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[8][9]

Issue: I think I may have been exposed to cyclopropyl methyl ketone. What should I do?

Solution: Follow the first aid procedures outlined below and seek medical attention.

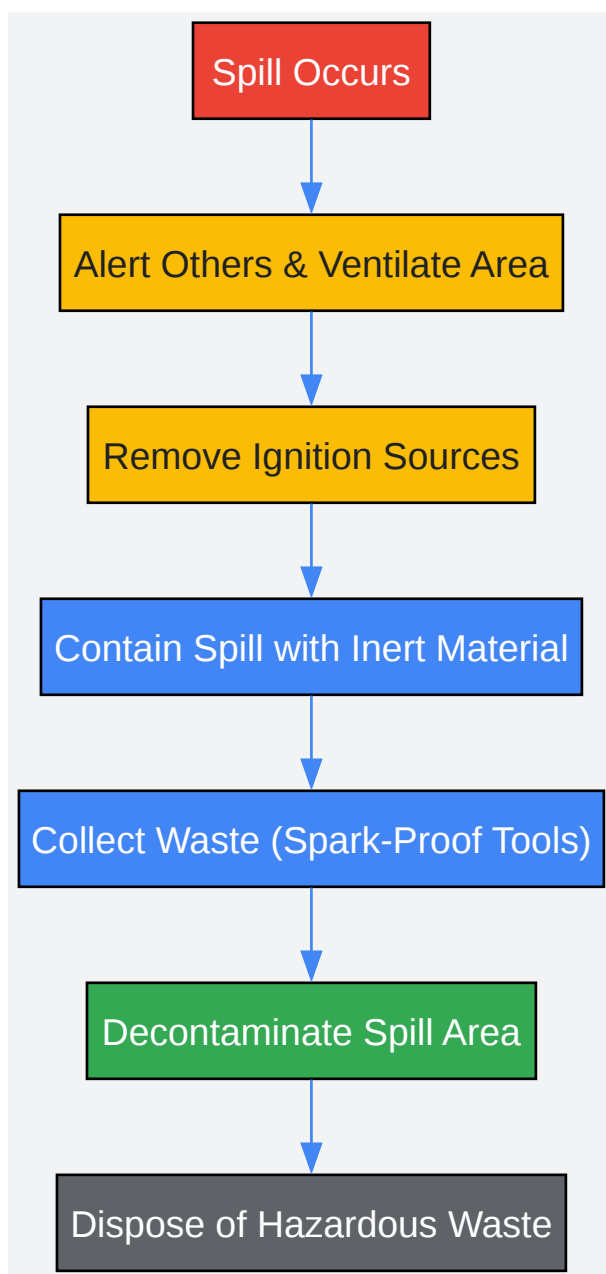
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[2][8]
Skin Contact	Get medical aid. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2][8]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[2][8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical aid immediately.[4][8]

Experimental Protocols

Protocol: Safe Storage of Cyclopropyl Methyl Ketone

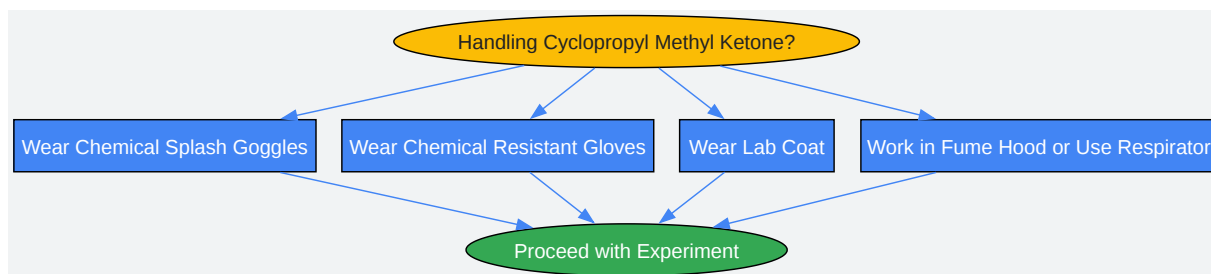
- Container: Store in a tightly closed container.[\[3\]](#)[\[8\]](#)
- Location: Keep in a cool, dry, and well-ventilated area.[\[3\]](#)[\[8\]](#)
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents, strong bases, and reducing agents.[\[4\]](#)[\[10\]](#)
- Ignition Sources: Keep away from sources of ignition, heat, sparks, and open flames.[\[2\]](#)[\[8\]](#)
[\[10\]](#) The storage area should be designated as a "Flammables-area".[\[2\]](#)[\[10\]](#)
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)

Visualizations



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Caption: Workflow for handling a cyclopropyl methyl ketone spill.



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Caption: Personal Protective Equipment (PPE) decision guide.

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